

# Essential Guide to the Safe Disposal of RS102895 Hydrochloride

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## Compound of Interest

Compound Name: RS102895 hydrochloride

Cat. No.: B1662833

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **RS102895 hydrochloride**, a potent and selective CCR2 chemokine receptor antagonist. Adherence to these protocols is crucial for minimizing risks and maintaining a safe research environment.

The primary and mandatory route for the disposal of **RS102895 hydrochloride** is through a licensed hazardous waste disposal service, coordinated via your institution's Environmental Health and Safety (EHS) department. Under no circumstances should this compound, its solutions, or contaminated materials be disposed of down the drain or in regular trash.<sup>[1][2][3]</sup>

## Pre-Disposal Handling and Storage

Proper management of **RS102895 hydrochloride** from purchase to disposal is essential.<sup>[4]</sup> Before beginning the disposal process, it is critical to consult the compound's Safety Data Sheet (SDS), which is available from suppliers such as MedChemExpress, Tocris, and Abcam.<sup>[5][6]</sup> Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, when handling the compound.<sup>[7][8]</sup>

To prevent degradation and ensure stability before disposal, store **RS102895 hydrochloride** under desiccating conditions at room temperature for short-term storage or as recommended by the supplier for long-term storage.<sup>[6]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **RS102895 hydrochloride** relevant to its handling and preparation for disposal.

| Property                           | Data   | Source |
|------------------------------------|--|--------|
| Molecular Weight                   | 426.86 g/mol   | [6]    |
| Purity                             | ≥98% (HPLC)  | [6]    |
| Solubility in DMSO                 | 32.01 mg/mL (75 mM)  | [6]    |
| Long-Term Storage (Stock Solution) | -80°C for 6 months; -20°C for 1 month (sealed, away from moisture) | [5]    |
| IC <sub>50</sub> (CCR2b)           | 0.36 μM (360 nM)   | [5][6] |

## Step-by-Step Disposal Protocol

This protocol outlines the procedural steps for the safe segregation and disposal of **RS102895 hydrochloride** and associated waste materials.

### Step 1: Waste Segregation

Proper segregation is the first step in the disposal process. Never mix incompatible waste streams.[2]

- Solid Waste:
  - Collect unused or expired **RS102895 hydrochloride** powder, preferably in its original container.
  - All single-use, contaminated materials, including weighing papers, pipette tips, vials, and gloves, must be collected in a designated, sealable, and clearly labeled hazardous waste container.[3][8]
- Liquid Waste:

- Solutions containing **RS102895 hydrochloride** should be collected in a separate, sealed, and leak-proof hazardous waste container that is chemically compatible with the solvent used (e.g., DMSO).[2][3]
- The first rinse of any emptied container that held the compound must also be collected as hazardous waste.[2]
- Empty Containers:
  - Thoroughly rinse all emptied chemical containers. The first rinseate is considered hazardous and must be collected for disposal.[2]
  - After thorough rinsing and air-drying, obliterate or remove the original label before disposing of the container as non-hazardous glass or plastic waste, in accordance with institutional policy.[2]

## Step 2: Container Labeling

Accurate and clear labeling of waste is a critical compliance and safety measure.[1] All hazardous waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste".[8]
- The full chemical name: "**RS102895 hydrochloride**". Avoid using abbreviations or formulas.[1]
- List all constituents, including solvents, and their approximate concentrations.[1]
- The primary hazard(s) associated with the compound (e.g., "Toxic," "Irritant").
- The accumulation start date.[1]
- The name and contact information of the principal investigator or laboratory.

## Step 3: Waste Storage

Store all sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated area.[8] This location should be away from general laboratory traffic and equipped

with secondary containment to manage potential spills.<sup>[2]</sup><sup>[3]</sup>

## Step 4: Professional Disposal

Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor to schedule a pickup for the waste.<sup>[3]</sup><sup>[4]</sup> You will need to provide them with a completed hazardous waste manifest or collection request form, accurately describing the contents of the containers.<sup>[8]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **RS102895 hydrochloride**.

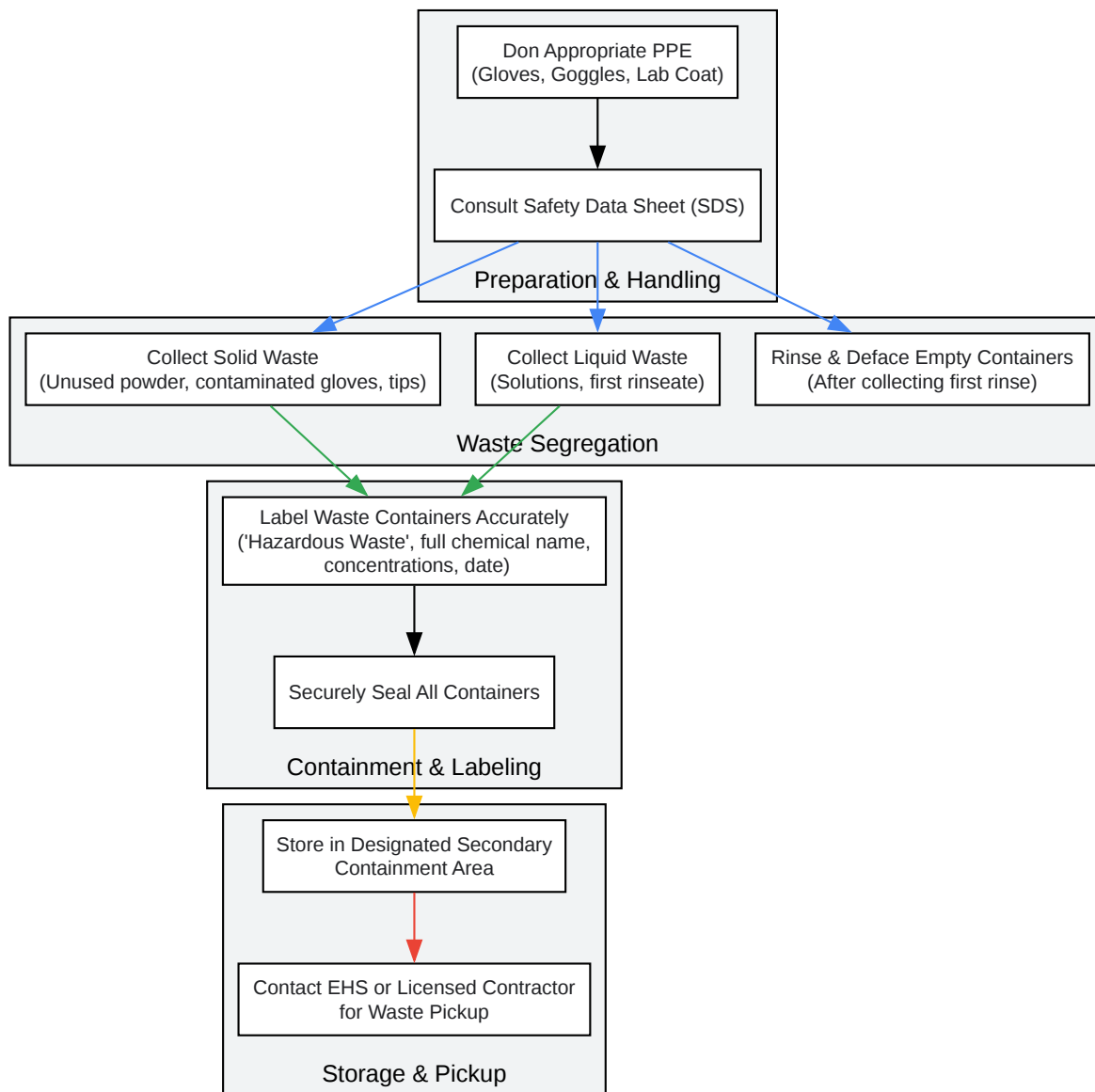


Figure 1: Disposal Workflow for RS102895 Hydrochloride

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Caption: Disposal workflow for **RS102895 hydrochloride**.

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